

A Technical Guide to BOC-L-phenylalanine-d8: Suppliers and Quality Specifications

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Compound of Interest

Compound Name: **BOC-L-phenylalanine-d8**

Cat. No.: **B563412**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **BOC-L-phenylalanine-d8**, a deuterated derivative of the widely used protected amino acid. This guide is intended to assist researchers, scientists, and drug development professionals in sourcing high-quality **BOC-L-phenylalanine-d8** by providing a comparative landscape of available suppliers and their quality specifications.

Introduction

BOC-L-phenylalanine-d8 (N-tert-Butoxycarbonyl-L-phenylalanine-d8) is a stable isotope-labeled amino acid that plays a crucial role in various stages of pharmaceutical research and development. The incorporation of deuterium atoms into the phenylalanine structure provides a valuable tool for mass spectrometry-based applications, including pharmacokinetic studies, metabolic profiling, and as an internal standard in quantitative bioanalysis. The tert-butoxycarbonyl (BOC) protecting group ensures its stability and facilitates its use in peptide synthesis. Given its specialized application, ensuring the chemical and isotopic purity of **BOC-L-phenylalanine-d8** is paramount for generating accurate and reproducible experimental data.

Suppliers and Product Offerings

Several chemical suppliers specialize in the provision of stable isotope-labeled compounds, including **BOC-L-phenylalanine-d8** and its variants. The following is a non-exhaustive list of identified suppliers:

- MCE (MedChemExpress): Offers **BOC-L-phenylalanine-d8** and BOC-L-phenylalanine-d5, highlighting their use as tracers and internal standards for quantitative analysis by NMR, GC-MS, or LC-MS.[1][2]
- Isotope Science / Alfa Chemistry: Provides **BOC-L-phenylalanine-d8** and notes its application in deuterated drug development and various analytical fields.[1]
- Cambridge Isotope Laboratories, Inc.: A well-established supplier of stable isotope-labeled compounds, offering L-Phenylalanine-N-t-Boc (ring-D₅, 98%).[3]
- LGC Standards: Offers N-Boc-L-phenyl-d5-alanine for use as a certified reference material. [4]

Quality Specifications

The quality of **BOC-L-phenylalanine-d8** is determined by a range of physicochemical properties and purity levels. When selecting a supplier, it is crucial to scrutinize their product specifications, which are typically detailed in the Certificate of Analysis (CoA). The following table summarizes key quality parameters for **BOC-L-phenylalanine-d8** and its d5 variant based on available supplier data.

Parameter	BOC-L-phenylalanine-d8	BOC-L-phenylalanine-d5	Non-Deuterated BOC-L-phenylalanine (for reference)
Supplier Examples	MCE, Isotope Science / Alfa Chemistry	MCE, Cambridge Isotope Laboratories	Chem-Impex, Thermo Scientific, Sigma-Aldrich
CAS Number	106881-07-6	121695-40-7 (ring-D ₅)	13734-34-4
Molecular Formula	C ₁₄ H ₁₁ D ₈ NO ₄	C ₁₄ H ₁₄ D ₅ NO ₄	C ₁₄ H ₁₉ NO ₄
Molecular Weight	~273.35 g/mol	~270.34 g/mol (ring-D ₅)	~265.31 g/mol
Isotopic Purity	Not consistently specified	≥98% (ring-D ₅)	N/A
Chemical Purity	High Purity[1]	≥98%[3]	≥99% to ≥99.5% (by HPLC or Titration)[5][6]
Appearance	White to off-white solid	White to off-white solid	White crystalline powder[5][7]
Melting Point	Not consistently specified	Not consistently specified	85-88 °C[8]
Optical Rotation	Not consistently specified	Not consistently specified	+24° to +26° (c=1, ethanol)[8]

Experimental Protocols and Quality Control

The quality control of **BOC-L-phenylalanine-d8** involves a suite of analytical techniques to confirm its identity, purity, and isotopic enrichment. While specific protocols from suppliers are proprietary, the following methodologies are standard in the industry for the analysis of amino acids and their derivatives.

Identity and Structural Confirmation

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are fundamental for confirming the chemical structure. For deuterated compounds, ^2H NMR is also employed to determine the positions and extent of deuteration.[9]
- Mass Spectrometry (MS): Provides accurate molecular weight determination, confirming the incorporation of deuterium atoms. Techniques such as GC-MS and LC-MS are routinely used.[5][10]

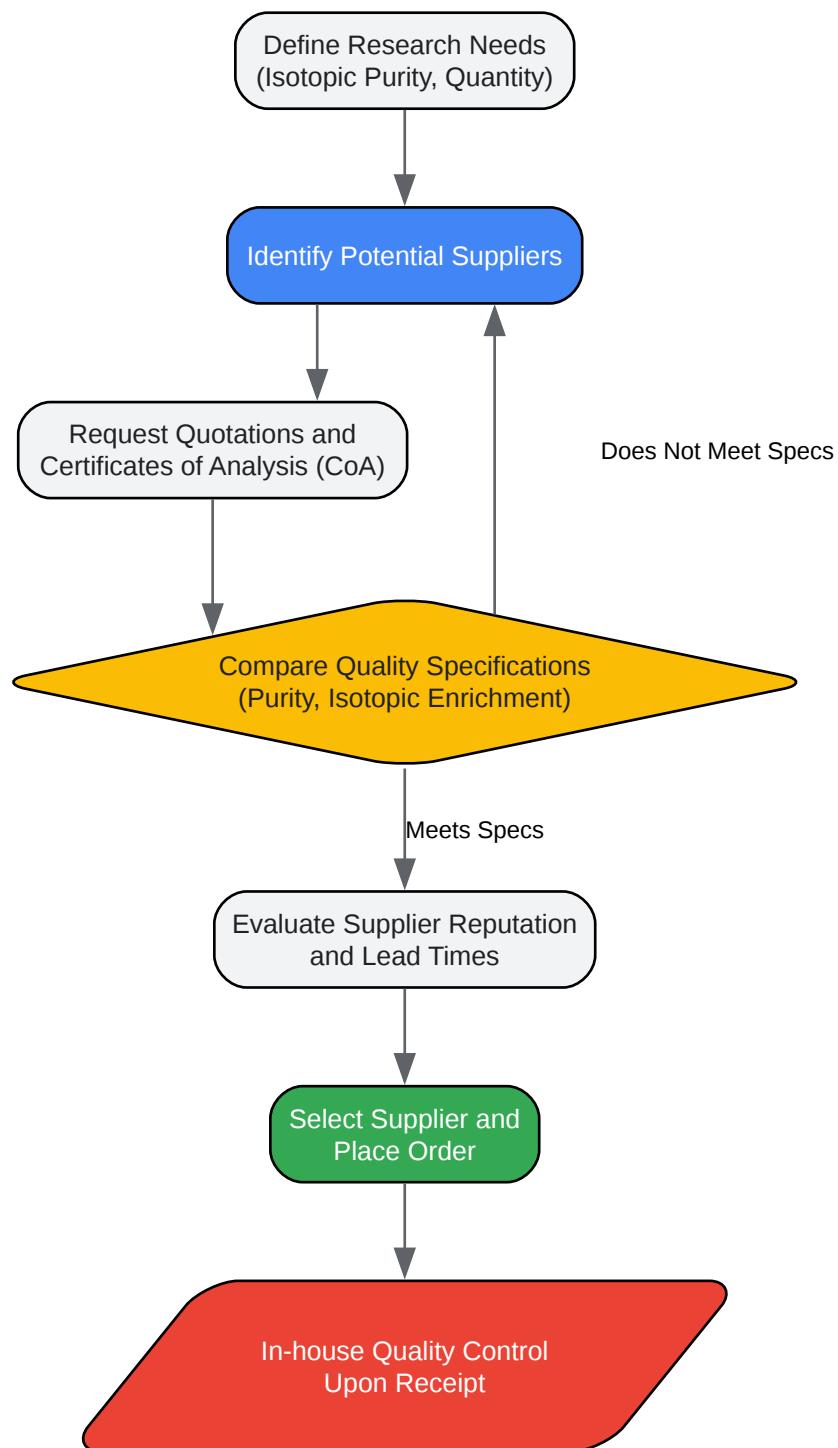
Purity Assessment

- High-Performance Liquid Chromatography (HPLC): A primary method for determining chemical purity by separating the main compound from any impurities.[11]
- Thin-Layer Chromatography (TLC): A qualitative method to quickly assess the presence of impurities.[11]
- Elemental Analysis: Determines the percentage of carbon, hydrogen, and nitrogen, which should align with the calculated values for the molecular formula.[11]

Isotopic Enrichment

- Mass Spectrometry (MS): The most common technique to quantify the level of isotopic enrichment by analyzing the mass distribution of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Can also be used to estimate the degree of deuteration at specific sites.

A general workflow for selecting a suitable supplier for **BOC-L-phenylalanine-d8** is outlined in the diagram below.



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Supplier Selection Workflow for **BOC-L-phenylalanine-d8**

Conclusion

The selection of a reliable supplier for **BOC-L-phenylalanine-d8** is a critical step for any research or development project that relies on accurate and reproducible results. By carefully evaluating the quality specifications provided in the Certificate of Analysis and understanding the analytical methods used for quality control, researchers can ensure the integrity of their starting materials. This guide serves as a foundational resource to aid in this selection process, emphasizing the importance of isotopic and chemical purity for the successful application of this valuable research compound.

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